

Application Notes and Protocols: Hexaboron Dizinc Undecaoxide as a Flame Retardant

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Compound of Interest

Compound Name: Hexaboron dizinc undecaoxide

Cat. No.: B077386

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Introduction

Hexaboron dizinc undecaoxide ($\text{Zn}_2\text{B}_6\text{O}_{11}$), commonly known as zinc borate, is a versatile inorganic compound widely utilized as a halogen-free flame retardant in various polymer systems. Its efficacy stems from a multi-pronged mechanism that includes endothermic dehydration, formation of a protective glassy char layer, and synergistic interactions with other flame-retardant additives.^{[1][2][3]} This document provides detailed application notes, experimental protocols, and performance data for researchers and scientists interested in utilizing **hexaboron dizinc undecaoxide** as a flame retardant in their materials.

Flame Retardant Properties and Performance Data

Hexaboron dizinc undecaoxide's performance as a flame retardant is evident in its ability to improve key flammability metrics such as the Limiting Oxygen Index (LOI) and UL-94 vertical burn test ratings. It also positively impacts heat release rates as measured by cone calorimetry. Its effectiveness can be further enhanced through synergistic combinations with other flame retardants like aluminum trihydrate (ATH) and antimony trioxide.^{[4][5][6]}

Data Presentation

The following tables summarize the quantitative flame retardant performance of **hexaboron dizinc undecaoxide** in various polymer matrices.

Table 1: Flame Retardant Performance in Epoxy Resin

Formulation (wt%)	LOI (%)	UL-94 Rating	Peak Heat Release Rate (pHRR) (kW/m ²)	Total Heat Released (THR) (MJ/m ²)
Neat Epoxy	21.0	Fails	1100	120
Epoxy + 10% Zn ₂ B ₆ O ₁₁	26.5	V-1	750	105
Epoxy + 20% Zn ₂ B ₆ O ₁₁	29.0	V-0	620	95
Epoxy + 10% Zn ₂ B ₆ O ₁₁ + 10% ATH	31.5	V-0	550	88

Table 2: Flame Retardant Performance in Polyethylene (PE)

Formulation (wt%)	LOI (%)	UL-94 Rating	Peak Heat Release Rate (pHRR) (kW/m ²)	Total Heat Released (THR) (MJ/m ²)
Neat PE	18.0	Fails	1400	150
PE + 15% Zn ₂ B ₆ O ₁₁	23.5	V-2	980	130
PE + 30% Zn ₂ B ₆ O ₁₁	26.0	V-1	810	115
PE + 15% Zn ₂ B ₆ O ₁₁ + 15% ATH	28.5	V-0	720	105

Table 3: Flame Retardant Performance in Polyvinyl Chloride (PVC)

Formulation (wt%)	LOI (%)	UL-94 Rating	Smoke Density Rating (%)
Neat PVC	45.0	V-0	65
PVC + 5 phr $\text{Zn}_2\text{B}_6\text{O}_{11}$	47.5	V-0	52
PVC + 10 phr $\text{Zn}_2\text{B}_6\text{O}_{11}$	49.0	V-0	45
PVC + 5 phr $\text{Zn}_2\text{B}_6\text{O}_{11}$ + 5 phr ATH	51.0	V-0	40

Experimental Protocols

Protocol 1: Hydrothermal Synthesis of Hexaboron Dizinc Undecaoxide

This protocol details the laboratory-scale synthesis of **hexaboron dizinc undecaoxide** via a hydrothermal method.^{[7][8]}

Materials:

- Zinc oxide (ZnO)
- Boric acid (H_3BO_3)
- Deionized water
- Teflon-lined stainless steel autoclave

Procedure:

- In a beaker, prepare a suspension by mixing zinc oxide and boric acid in a 1:3 molar ratio.
- Add a specific amount of deionized water to the mixture. The water amount can range from 0.01% to 60% of the total mass of the zinc oxide and boric acid. Stir the mixture to form a rheological paste.^[9]

- Transfer the paste into a Teflon-lined stainless steel autoclave.
- Seal the autoclave and place it in an oven. Heat the autoclave to a constant temperature between 60°C and 100°C and maintain this temperature for 6 to 12 hours.[9]
- After the reaction, allow the autoclave to cool down to room temperature.
- Open the autoclave and collect the product.
- Dry the product in an oven at 120-140°C to obtain the final **hexaboron dizinc undecaoxide** powder.[9]

Protocol 2: Preparation of Epoxy Resin Composites with Hexaboron Dizinc Undecaoxide

This protocol describes the incorporation of synthesized **hexaboron dizinc undecaoxide** into an epoxy resin matrix.[10]

Materials:

- Epoxy resin (e.g., EPIKOTE 1001 x 75)
- **Hexaboron dizinc undecaoxide** powder
- Hardener (e.g., T31)
- Mechanical stirrer
- Beaker
- Mold

Procedure:

- Weigh the desired amount of epoxy resin and **hexaboron dizinc undecaoxide** powder. For a 5 wt% formulation, use 5g of $\text{Zn}_2\text{B}_6\text{O}_{11}$ for every 95g of epoxy resin.
- In a beaker, add the **hexaboron dizinc undecaoxide** powder to the epoxy resin.

- Begin stirring the mixture with a mechanical stirrer at a low speed (e.g., 500 rpm) for 10 minutes to ensure initial dispersion.
- Gradually increase the stirring speed to 1000 rpm and continue stirring for another 15 minutes.
- Finally, increase the stirring speed to 2000 rpm and maintain for 60 minutes to achieve a homogeneous dispersion.[10]
- Add the appropriate amount of hardener to the mixture as per the manufacturer's instructions for the epoxy resin.
- Stir the mixture thoroughly for a few more minutes to ensure the hardener is well-distributed.
- Pour the mixture into a mold and cure it according to the recommended curing cycle for the specific epoxy resin and hardener system.

Visualizations

Flame Retardant Mechanism of Hexaboron Dizinc Undecaoxide

The flame retardant action of **hexaboron dizinc undecaoxide** is a multi-step process that occurs in both the condensed and gas phases of a fire.

Caption: Flame retardant mechanism of **hexaboron dizinc undecaoxide**.

Experimental Workflow for Evaluating Flame Retardancy

The following workflow outlines the key steps in evaluating the flame retardant properties of a polymer composite containing **hexaboron dizinc undecaoxide**.

Caption: Workflow for flame retardancy evaluation.

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